

Formamidine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: B031339

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For immediate reference, the CAS number for **Formamidine Hydrochloride** is 6313-33-3, and its molecular weight is 80.52 g/mol. This document provides an in-depth overview of **formamidine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. It covers key chemical data, detailed experimental protocols for its synthesis and application, and an analysis of its role in biochemical pathways.

Core Chemical and Physical Data

Formamidine hydrochloride is a versatile chemical intermediate with significant applications in pharmaceutical and chemical synthesis.^{[1][2]} The primary quantitative data for this compound are summarized below.

Property	Value	Source(s)
CAS Number	6313-33-3	[1] [3]
Molecular Formula	CH ₅ CIN ₂	[4]
Molecular Weight	80.52 g/mol	[3] [4]
Melting Point	84-87 °C	[1]
Boiling Point	46.3 °C at 760 mmHg	[1]
Flash Point	16.8 °C	[1]
Solubility	Soluble in ethanol and water.	[1]
Appearance	White to off-white crystalline powder.	[2]

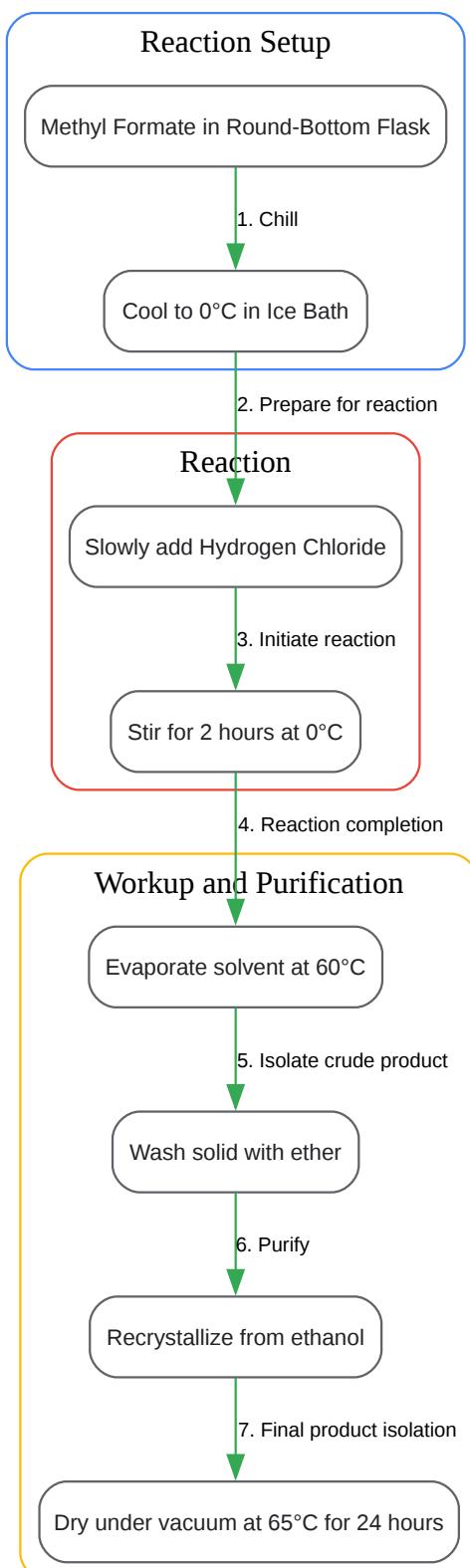
Experimental Protocols

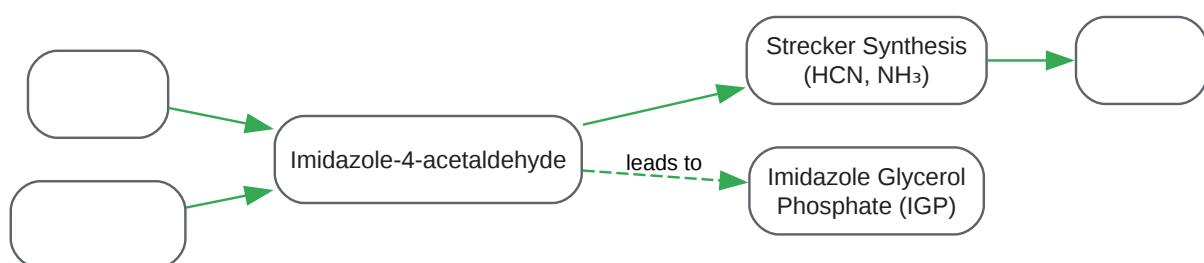
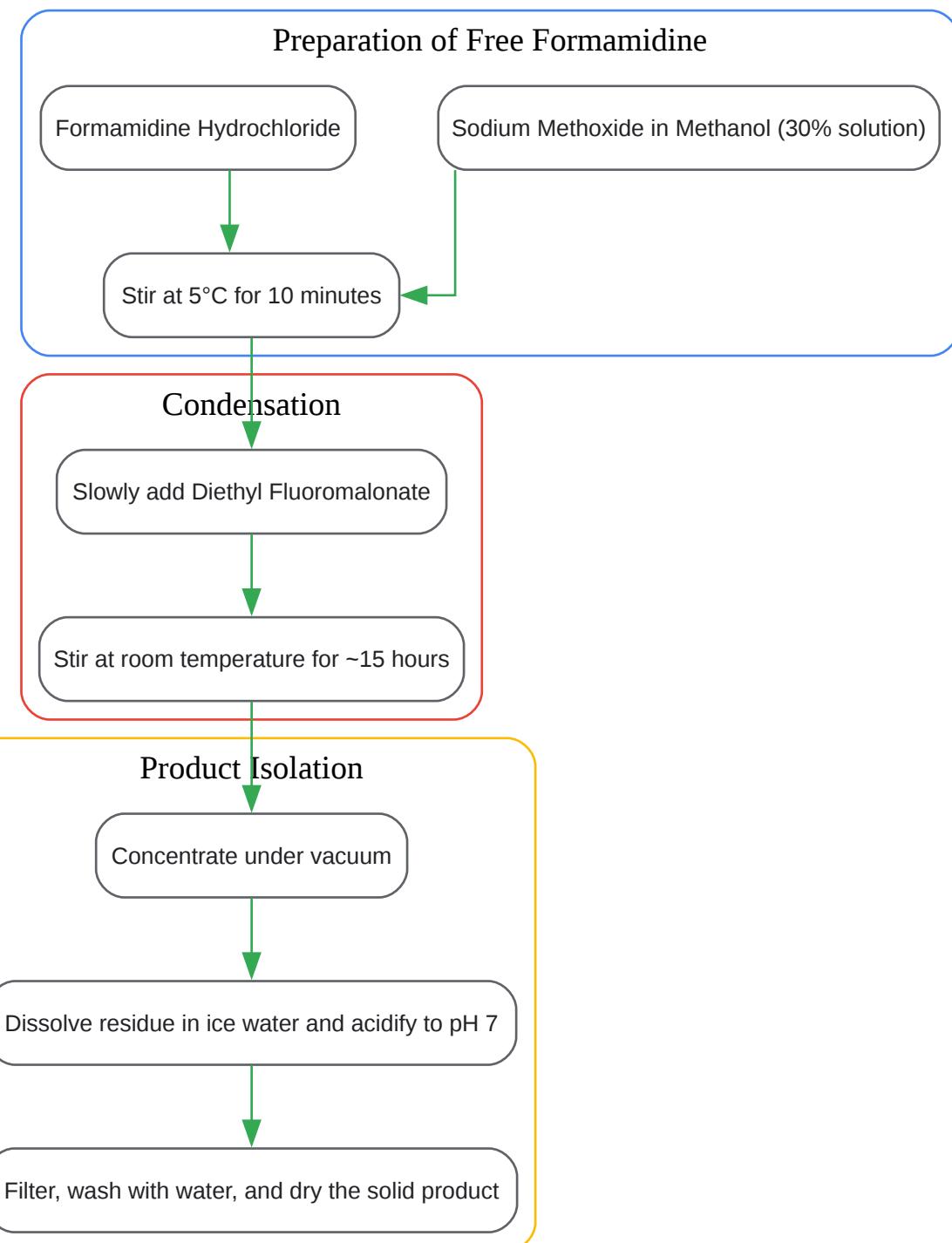
Formamidine hydrochloride is primarily used as a reagent in the synthesis of various heterocyclic compounds. Detailed below are key experimental methodologies for its preparation and a representative application in synthesis.

Synthesis of Formamidine Hydrochloride from Methyl Formate

A common laboratory-scale synthesis of **formamidine hydrochloride** involves the reaction of methyl formate with hydrogen chloride.[\[3\]](#)

Experimental Workflow: Synthesis of **Formamidine Hydrochloride**





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